

# An In-depth Technical Guide to the Chemical Properties of Methyl Pentanimidate

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Methyl pentanimidate

Cat. No.: B3061150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl pentanimidate**, also known as methyl pentanimidoate, is an organic compound belonging to the imidate (or imino ether) class.<sup>[1]</sup> Imidates are characterized by the functional group  $R-C(=NR')OR''$ , making them structural analogs of esters where the carbonyl oxygen is replaced by an imino group.<sup>[1]</sup> **Methyl pentanimidate** serves as a valuable intermediate in organic synthesis, particularly in the construction of nitrogen-containing heterocyclic compounds that are foundational to many pharmaceutical agents.<sup>[1]</sup><sup>[2]</sup> Its utility stems from the dual reactivity of the imidate group: the electrophilic nature of the imine carbon and the nucleophilic character of the nitrogen atom.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and experimental protocols associated with **methyl pentanimidate**.

## Chemical and Physical Properties

**Methyl pentanimidate** is a semi-solid compound at room temperature.<sup>[2]</sup> Quantitative data for **methyl pentanimidate** is summarized in the table below. It is important to note that several physical properties are predicted values derived from computational models.

Property	Value	Source
IUPAC Name	methyl pentanimidate	[3]
CAS Number	57246-71-6	[3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[3][5][6]
Molecular Weight	115.17 g/mol	[3][5]
Boiling Point	114.4 ± 23.0 °C (Predicted)	[5]
Density	0.88 ± 0.1 g/cm <sup>3</sup> (Predicted)	[5]
pKa	8.08 ± 0.70 (Predicted)	[5]
InChI Key	DIFSGQKADHEBAI-UHFFFAOYSA-N	[3]
SMILES	CCCCC(=N)OC	[3]

## Synthesis of Methyl Pentanimidate

The primary method for synthesizing **methyl pentanimidate** is the Pinner reaction.[1] This reaction involves the acid-catalyzed addition of an alcohol to a nitrile.[1] In the case of **methyl pentanimidate**, valeronitrile (pentanenitrile) is treated with methanol in the presence of anhydrous hydrogen chloride.[1][2]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl pentanimidate | 57246-71-6 | Benchchem [benchchem.com]
- 2. WO2006110037A2 - Preparation of 2-substituted 4-chloro-5-formylimidazoles by vilsmeier reaction of the condensation product of glycine and an imido ester with a formamide in the presence of a triflate (trifluoromethanesulphonate) catalyst - Google Patents [patents.google.com]

- 3. Methyl pentanimidate | C<sub>6</sub>H<sub>13</sub>NO | CID 5743466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl Pentanimidate | 57246-71-6 [chemicalbook.com]
- 5. Methyl Pentanimidate CAS#: 57246-71-6 [m.chemicalbook.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Methyl Pentanimidate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3061150#chemical-properties-of-methyl-pentanimidate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)